

Essential Safety and Logistical Information for Handling Onradivir

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Compound of Interest

Compound Name: Onradivir

Cat. No.: B12427892

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This document provides crucial safety and logistical guidance for the handling of **Onradivir** (also known as ZSP1273), a potent small molecule inhibitor of the influenza A virus RNA polymerase. As a biologically active chemical compound, stringent adherence to safety protocols is paramount to protect laboratory personnel from potential exposure and to ensure the integrity of research activities. The following procedural guidance is based on established best practices for handling chemical compounds of this nature in a laboratory setting. A substance-specific risk assessment should always be conducted prior to handling.

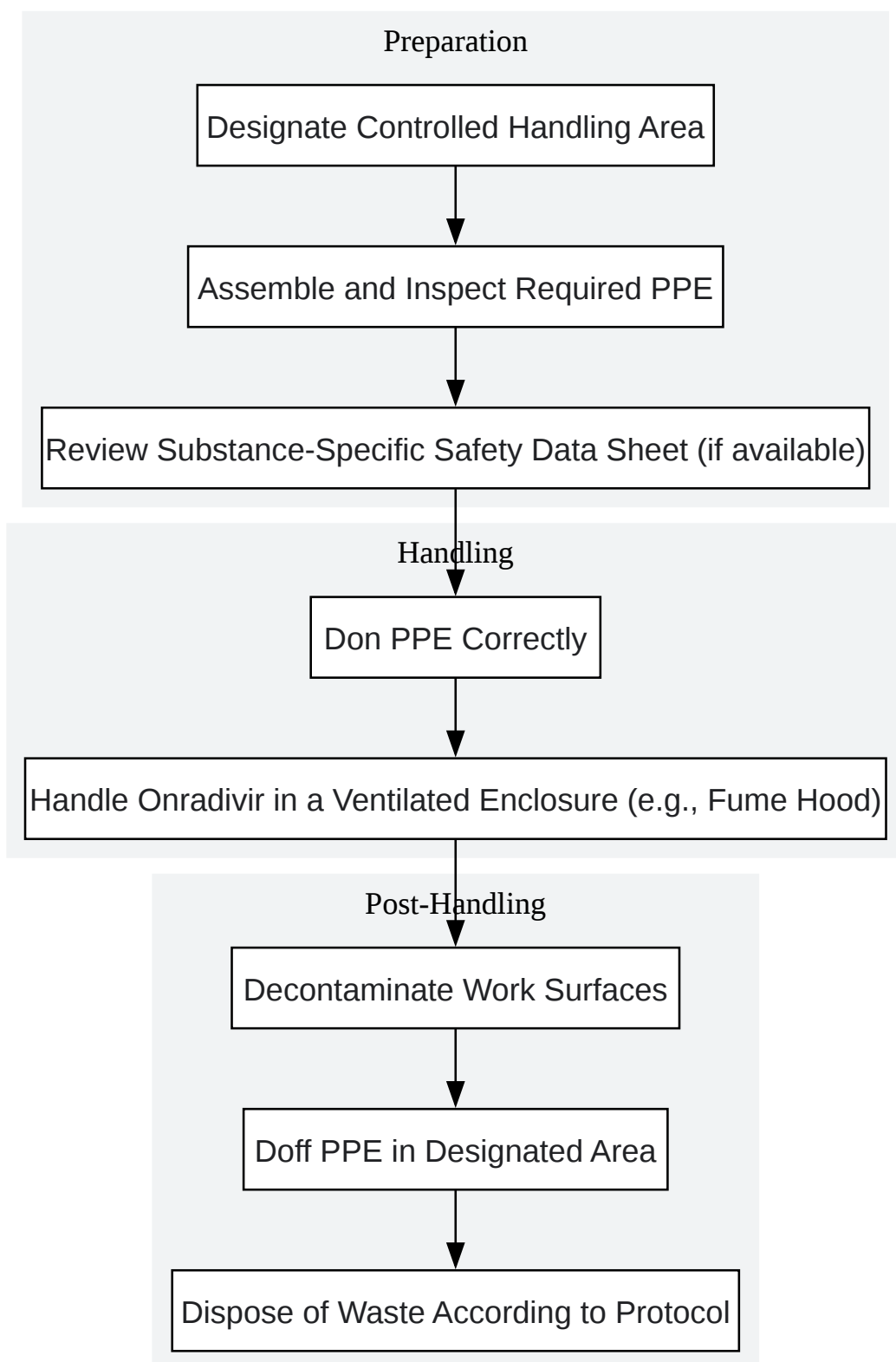
Personal Protective Equipment (PPE)

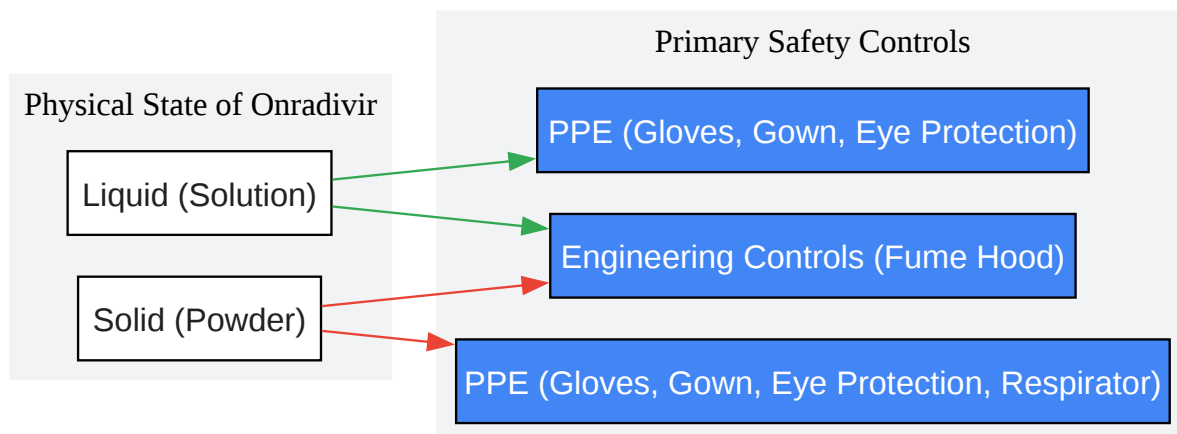
The selection and proper use of Personal Protective Equipment (PPE) is the primary barrier against direct exposure to **Onradivir**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required PPE	Rationale
Weighing and Aliquoting (Solid Form)	- Nitrile Gloves (double-gloving recommended)- Disposable Gown- Safety Glasses with Side Shields- N95 Respirator	Prevents inhalation of fine particles and skin contact.
Solution Preparation and Handling	- Nitrile Gloves- Disposable Gown- Chemical Splash Goggles- Face Shield (if splash risk is high)	Protects against skin and eye contact with the dissolved compound.
Cell Culture and In Vitro Assays	- Nitrile Gloves- Laboratory Coat- Safety Glasses	Standard laboratory practice to prevent contamination and minimal exposure.
Spill Cleanup	- Nitrile Gloves (double-gloving)- Impervious Gown- Chemical Splash Goggles- Face Shield- N95 Respirator (for powder spills)	Provides comprehensive protection during emergency response.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Onradivir** is essential to minimize the risk of exposure and contamination. The following workflow outlines the key procedural steps.





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